

# tetraniliprole versus chlorantraniliprole efficacy study

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## Compound Focus: Tetraniliprole

CAS No.: 1229654-66-3

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## Efficacy and Key Characteristics at a Glance

The following table summarizes the available data on the efficacy and properties of both insecticides. Note that direct comparative data is not available for all parameters.

Parameter	Tetraniliprole	Chlorantraniliprole
Primary Target Pests	Larvae of Lepidoptera, Coleoptera, Diptera [1]	Broad-spectrum; cabbage loopers, corn borers, armyworms, cutworms [2]
Mode of Action	Ryanodine receptor (RyR) modulator (IRAC Group 28) [3] [1]	Ryanodine receptor (RyR) modulator (IRAC Group 28) [4] [2]
Systemic Activity	Information not available in search results	Xylem-mobile; moves upward in the plant from soil/seed applications [4]
Efficacy (Lab LC <sub>50</sub> )	0.029 mg/L (3rd instar <i>Tuta absoluta</i> larvae) [1]	>90% mortality (Corn earworm on new soybean leaves after R3 application) [4]

Parameter	Tetraniliprole	Chlorantraniliprole
Resistance Cases	20.8-fold resistance in <i>Tuta absoluta</i> after 8 generations of selection [3]	Recorded resistance in various pests [2]
Key Resistance Mechanism	Overexpression of cytochrome P450 genes (e.g., CYP405D1) [3]	Overexpression of cytochrome P450 enzymes [3]
Sublethal/Transgenerational Effects	Hormesis (population resurgence) at LC <sub>10</sub> in F1/F2 generations [1]	Information not available in search results
Environmental Persistence	Information not available in search results	Highly persistent [2]
Toxicity to Non-Targets	Minimal toxicity to non-target mammals [1]	Highly toxic to aquatic invertebrates; low toxicity to bees and earthworms [2]

## Detailed Experimental Protocols

For researchers looking to replicate or evaluate these studies, here are the detailed methodologies from the key papers.

### Toxicity Bioassay for Tetraniliprole against *Tuta absoluta* [1] [5]

- Insect Rearing:** A susceptible strain of *T. absoluta* was maintained on pesticide-free tomato plants at 25 ± 1°C, 60 ± 5% relative humidity, and a 16:8 (Light:Dark) photoperiod.
- Insecticide Preparation:** A stock solution was prepared using technical grade (95% purity) **tetraniliprole** in analytical-grade acetone. This was serially diluted in distilled water containing 0.05% Triton X-100 to create seven concentrations ranging from 0.0078 to 0.5 mg/L.
- Leaf-Dip Bioassay:** Fresh tomato leaves were dipped in each insecticide concentration for 15 seconds and air-dried. The petioles were wrapped in moist cotton to maintain turgor.
- Larval Exposure:** Twenty third-instar larvae were transferred to treated leaves in Petri dishes for each replication. The control treatment used leaves dipped in the 0.05% Triton X-100 solution only.

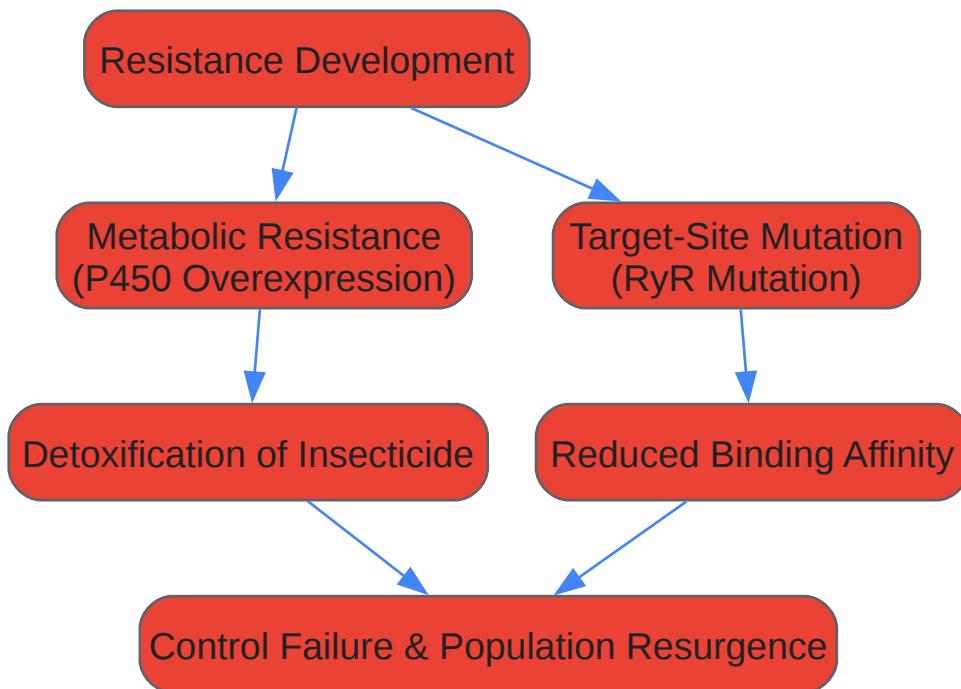
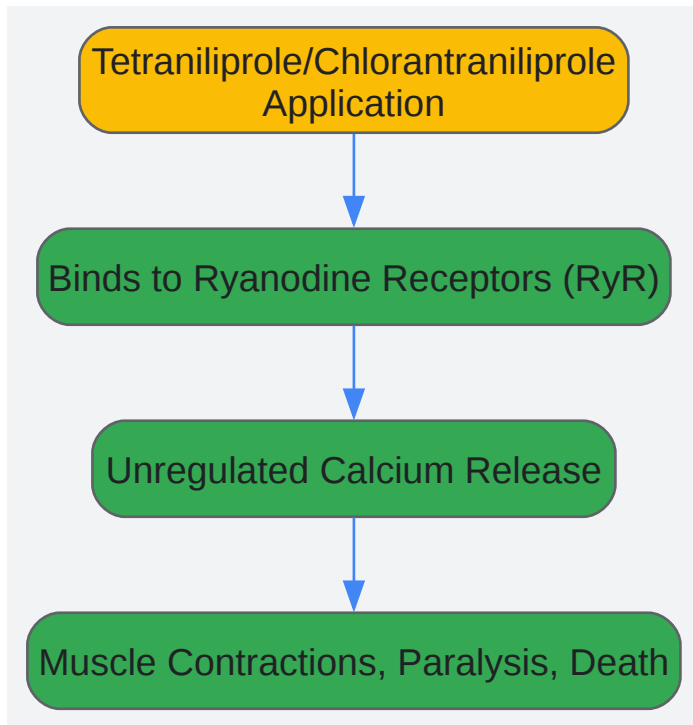
- **Data Recording:** Larval mortality was assessed 48 hours post-treatment. Larvae that did not respond to gentle probing with a fine brush were considered dead. Data were analyzed using PoloPlus 2.0.

## Systemic and Residual Efficacy of Chlorantraniliprole in Soybean [4]

- **Field Application:** Chlorantraniliprole was applied as a foliar spray to soybean plots at the V4 (vegetative) and R3 (reproductive) growth stages.
- **Sample Collection:**
  - **Residual Efficacy:** 10 leaves that were present at the time of application were collected from each plot at various intervals.
  - **Systemic Efficacy:** 10 newly emerged leaves that were not present during application were collected.
  - **Pod Assay:** 10 pods were removed from each plot at the R5.5 growth stage.
- **Laboratory Bioassay:** Corn earworm (*Helicoverpa zea*) larvae from a lab-reared colony were placed on the collected plant materials (old leaves, new leaves, pods).
- **Data Recording:** Mortality of *H. zea* larvae was recorded. Significant mortality on new leaves demonstrated systemic, upward movement of the insecticide, while mortality on old leaves indicated residual activity.

## Molecular Mechanisms and Resistance

Both insecticides share a primary mode of action but can face resistance through similar and distinct mechanisms. The following diagram illustrates the key pathways.



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**Figure 1. Insecticide Action and Resistance Pathways**

- **Shared Target Site:** Both **tetraniliprole** and chlorantraniliprole are diamides classified as **ryanodine receptor (RyR) modulators (IRAC Group 28)** [3] [2]. They bind to RyRs in muscle cells, causing unregulated release of calcium ions from intracellular stores. This leads to muscle contractions, paralysis, and ultimately insect death [3] [1].
- **Key Resistance Mechanisms:**
  - **Metabolic Detoxification:** A primary resistance mechanism is the **overexpression of cytochrome P450 genes**. In *Tuta absoluta*, P450 genes like CYP405D1, CYP6AB269, and CYP4AU1 were significantly upregulated in a **tetraniliprole**-resistant strain, enhancing the insect's ability to break down the insecticide [3]. This mechanism also confers cross-resistance to chlorantraniliprole [3].
  - **Target-Site Mutation:** Resistance can also occur through mutations in the ryanodine receptor gene itself, which reduce the binding affinity of the diamide insecticides [3].

## Research Implications and Considerations

- **Resistance Management is Critical:** The observed **cross-resistance** between **tetraniliprole** and chlorantraniliprole [3] means that rotating between these two diamides may not be an effective resistance management strategy. It is crucial to incorporate insecticides with different modes of action (different IRAC groups) into pest control programs.
- **Sublethal Effects Can Be Counterproductive:** The **transgenerational hormesis** induced by sublethal doses of **tetraniliprole** is a significant finding [1]. While the directly exposed (F0) generation shows reduced fitness, their offspring (F1, F2) can exhibit faster development and increased reproduction, potentially leading to rapid population resurgence. This underscores the importance of applying effective doses to avoid sublethal exposure.
- **Consider the Application Method:** Chlorantraniliprole's **systemic, xylem-mobile properties** [4] allow it to be applied via seed treatment or soil drench, protecting new growth. **Tetraniliprole's** translocation patterns are less clear from the available data, which may influence the choice of application method for specific pest scenarios.

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